An In-depth Technical Guide to Rifamycin O: Chemical Structure and Properties

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Compound of Interest

Compound Name:	*Rifamycin O*
CAS No.:	*14487-05-9*
Cat. No.:	*B141451*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Rifamycin O**, a key member of the ansamycin class of antibiotics. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

Chemical Structure and Identification

Rifamycin O is a macrocyclic antibiotic characterized by a naphthoquinone core spanned by an aliphatic ansa chain. This unique structure is fundamental to its biological activity.

Table 1: Chemical Identifiers for **Rifamycin O**

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Identifier	Value	Reference
IUPAC Name	[(7'S,9'E,11'S,12'R,13'S,14'R,15'R,16'R,17'S,18'S,19'E,21'Z)-2',15',17'-trihydroxy-11'-methoxy-3',7',12',14',16',18',22'-heptamethyl-4,6',23',29'-tetraoxospiro[1,3-dioxolane-2,27'-8,30-dioxa-24-azatetracyclo[23.3.1.14,7.05,28]triaconta-1(28),2,4,9,19,21,25-heptaene]-13'-yl] acetate	[1]
CAS Number	14487-05-9	[1][2]
Molecular Formula	C39H47NO14	[1][2][3][4]
SMILES	C[C@H]1/C=C/C=C(\C(=O)NC2=CC3(C4=C(C2=O)C(=C(C5=C4C(=O)--INVALID-LINK--(O/C=C/--INVALID-LINK--C)O)C)OC(=O)C)C">C@@HOC)C)C)O)OCC(=O)O3)/C	[1][5]
InChI Key	RAFHKEAPVIWLJC-KQOHHTLASA-N	[1]

Physicochemical Properties

The physicochemical properties of **Rifamycin O** are critical for its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation development.

Table 2: Physicochemical Properties of **Rifamycin O**

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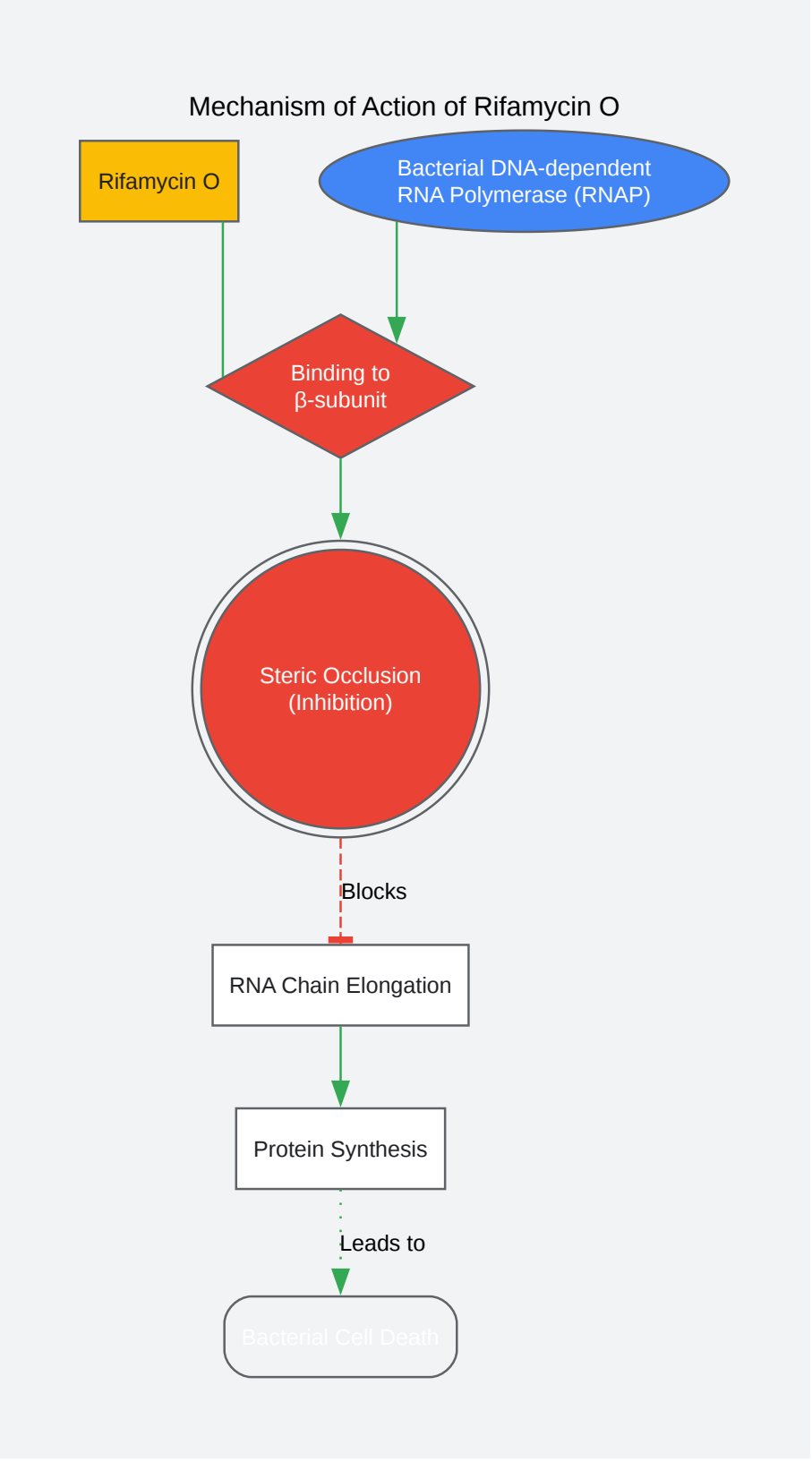
Property	Value	Reference
Molecular Weight	753.79 g/mol	[1][2][3][4]
Appearance	Light yellow crystalline substance; Beige powder; Yellow to Dark Yellow solid	[6][7][8][9]
Melting Point	Decomposes at 160°C, does not melt below 300°C; 171°C (decomposes)	[6][8][9][10]
Solubility	Insoluble in water and dilute mineral acids. Slightly soluble in methanol, ethanol, and ethyl acetate. Fairly readily soluble in acetone. Soluble in DMSO and aqueous acetonitrile.	[6][7][11]
pKa	Two weakly acidic groups with pKa values of 7.7 and 10.75 in aqueous methanol. Another predicted pKa is 4.61.	[6][8][9]
Optical Rotation	[α]D20 = +71.5° (c = 1 in dioxane)	[6][8][9][12]

Mechanism of Action

Rifamycin O, like other members of the rifamycin family, exerts its antibacterial effect by inhibiting bacterial RNA synthesis.[13] It specifically targets the DNA-dependent RNA polymerase (RNAP), a crucial enzyme in bacterial transcription.

The mechanism involves the high-affinity binding of the rifamycin molecule to the β-subunit of the prokaryotic RNA polymerase.[14][15] This binding action sterically blocks the elongation of the nascent RNA chain, thereby halting transcription and subsequent protein synthesis, which ultimately leads to bacterial cell death.[15][16] An important characteristic of rifamycins is their selectivity for the bacterial RNAP over the mammalian counterpart, which accounts for their therapeutic utility.[16]

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Caption: Inhibition of bacterial RNA polymerase by **Rifamycin O**.

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Experimental Protocols

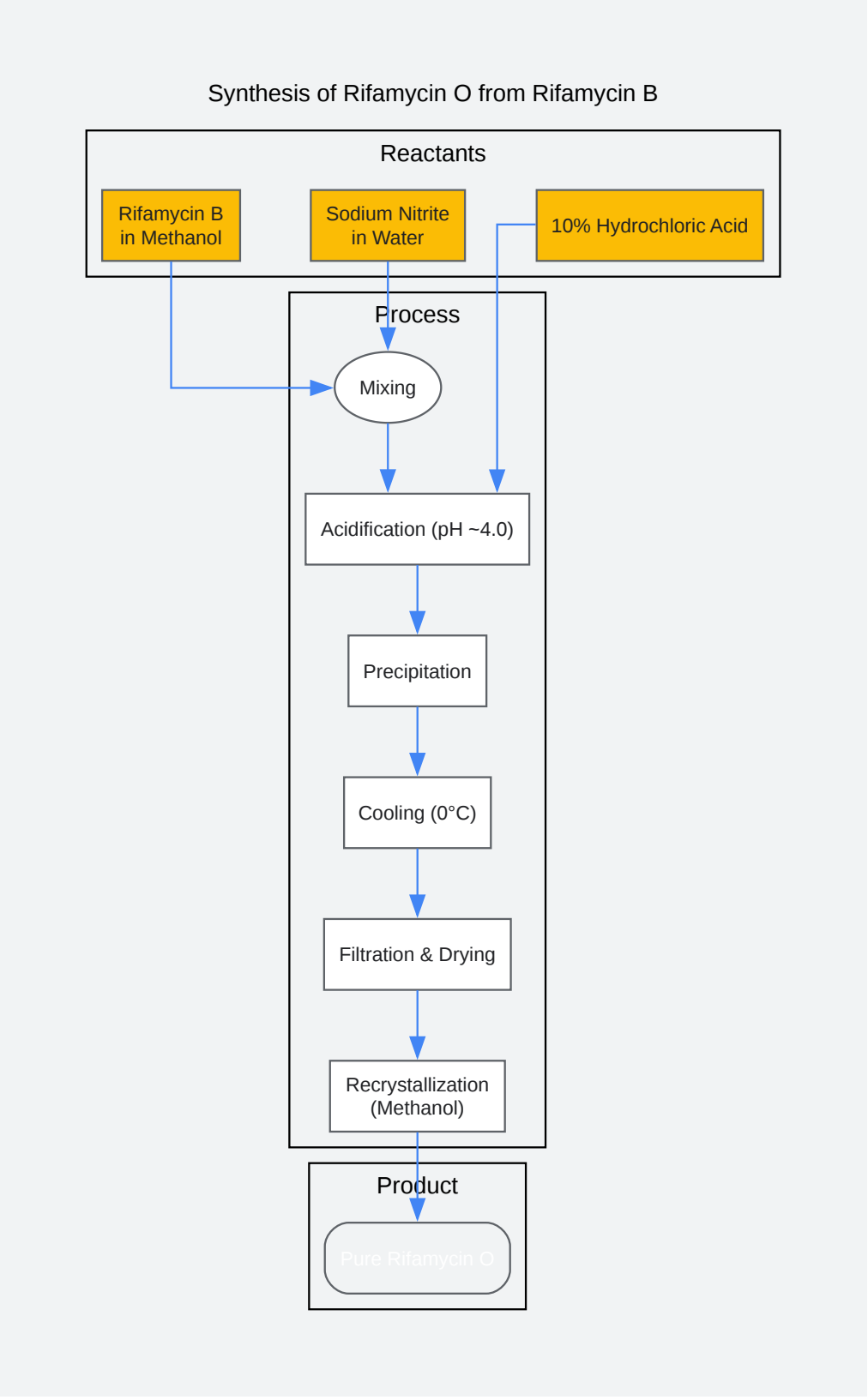
Synthesis of **Rifamycin O** from Rifamycin B

A common method for the preparation of **Rifamycin O** involves the oxidation of Rifamycin B.

Protocol:

- Dissolve 10 g of Rifamycin B in 2000 mL of methanol.[6]
- Add a solution of 50 g of sodium nitrite in 250 mL of water.[6]
- Slowly add 10% hydrochloric acid until the reaction mixture is mildly acidic (pH approximately 4.0).[6]
- **Rifamycin O** will precipitate during the addition of the acid.[6]
- Cool the mixture to 0°C.[6]
- Collect the precipitate by filtration and dry.[6]
- The crude product can be recrystallized from methanol to yield pure **Rifamycin O**.[6]

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Caption: Workflow for the synthesis of **Rifamycin O**.

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Analytical Characterization

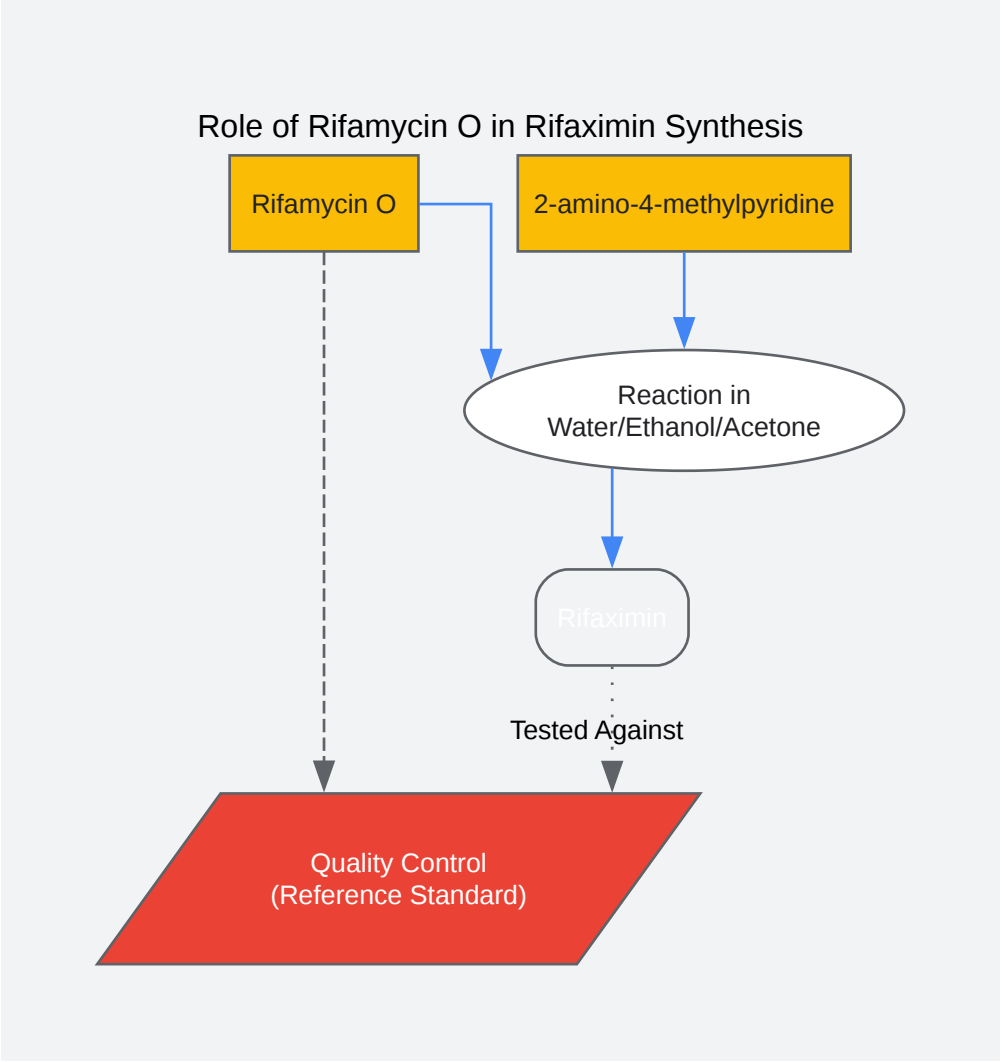
The identity and purity of **Rifamycin O** can be confirmed using various analytical techniques.

- High-Performance Liquid Chromatography (HPLC): Purity is often determined by HPLC.[11]
- Mass Spectrometry (MS): Electrospray ionization (ESI) and thermospray mass spectrometry can provide molecular weight confirmation.[17] Liquid chromatography-quadrupole time-of-flight mass spectrometry (LC-QToF-MS) has been used to identify **Rifamycin O** in bacterial extracts, with a measured m/z of the molecular ion at 752.2954.[18]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:1H-NMR is used to confirm the chemical structure.[11]

Role in Drug Development

Rifamycin O serves as a crucial intermediate in the synthesis of other clinically important rifamycin derivatives, such as Rifaximin.[8][9][10] It is also used as a reference standard (Rifaximin EP Impurity F) in the quality control of Rifaximin production.[9]

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Caption: **Rifamycin O** as a precursor for Rifaximin.

Conclusion

Rifamycin O is a pivotal compound in the field of antibiotics. Its well-defined chemical structure and properties, coupled with a clear understanding of its mechanism of action, make it a subject of continued interest in both academic research and industrial drug development. This guide provides a foundational understanding for professionals working with this important molecule.

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